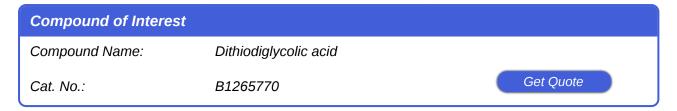


An In-depth Technical Guide to the Physicochemical Properties of Dithiodiglycolic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dithiodiglycolic acid (DTDGA), also known as 2,2'-dithiodiacetic acid, is a dicarboxylic acid containing a disulfide bond. This unique structure imparts specific redox activity, making it a compound of interest in various scientific and industrial fields, including biochemistry, materials science, and pharmaceutical development.[1] Its ability to undergo thiol-disulfide exchange reactions makes it a valuable tool in protein chemistry and for the development of redox-sensitive materials.[1] This guide provides a comprehensive overview of the core physicochemical properties of **Dithiodiglycolic acid**, detailed experimental protocols for their determination, and insights into its role in relevant biological pathways.

Physicochemical Properties

The fundamental physicochemical properties of **Dithiodiglycolic acid** are summarized in the tables below. These properties are crucial for understanding its behavior in different chemical and biological environments, and for its application in research and development.

Table 1: General and Physical Properties



| Property | Value | References |
|-------------------|--|--------------------|
| CAS Number | 505-73-7 | [1][2][3][4][5][6] |
| Molecular Formula | C4H6O4S2 | [1][5][6][7] |
| Molecular Weight | 182.22 g/mol | [1][5][6][7][8] |
| Appearance | White to almost white or pale yellow crystalline powder/solid. | [1][2][4][7][9] |
| Melting Point | 103-109 °C | [2][3][8] |
| Boiling Point | 395.6 °C at 760 mmHg | [3] |
| Density | 1.63 g/cm ³ | [3] |

Table 2: Solubility and Dissociation

| Property | Value | References |
|------------|--|--------------|
| Solubility | Soluble in water, methanol, ethanol, ether, and acetone. | [1][2][4][9] |
| pKa1 | Data for dithiodiglycolic acid specifically was determined potentiometrically. | [10] |
| рКа2 | Data for dithiodiglycolic acid specifically was determined potentiometrically. | [10] |

Table 3: Spectroscopic Data



| Spectroscopy Type | Data Availability | References |
|----------------------------|------------------------------------|------------|
| 1H NMR | Spectra available in databases. | [11][12] |
| 13C NMR | Spectra available in databases. | [12] |
| Mass Spectrometry | GC-MS and LC-MS data available. | [11] |
| Infrared (IR) Spectroscopy | FTIR and ATR-IR spectra available. | [11] |
| Raman Spectroscopy | FT-Raman spectra available. | [11] |

Experimental Protocols

Detailed methodologies are essential for the accurate determination and verification of physicochemical properties. Below are protocols for key experiments related to **Dithiodiglycolic acid**.

Synthesis of Dithiodiglycolic Acid via Oxidation of Thioglycolic Acid

This protocol describes a common laboratory-scale synthesis of **Dithiodiglycolic acid**.

Materials:

- · Thioglycolic acid
- Hydrogen peroxide (30% w/w)
- Propyl acetate
- Potassium iodide
- Saturated sodium sulfite (Na₂SO₃) aqueous solution



- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 120 g of thioglycolic acid and 1.0 g of potassium iodide in 700 g of propyl acetate with stirring at 30°C to form a homogeneous solution (Solution A).[13]
- Slowly add 90 g of 30 wt% hydrogen peroxide dropwise to Solution A using a dropping funnel while maintaining the temperature and stirring.[13]
- After the addition is complete, continue the reaction for 4 hours.[13]
- Transfer the reaction mixture to a separatory funnel and wash with 300 mL of a saturated aqueous solution of sodium sulfite to remove any unreacted hydrogen peroxide.[13]
- Separate the organic layer and remove the propyl acetate under reduced pressure using a rotary evaporator to yield 2,2'-dithiodiacetic acid.[13]
- The crude product can be further purified by recrystallization from a suitable solvent such as a mixture of benzene and ethyl acetate (9:1) or ethylene dichloride.[14]

Potentiometric Determination of Dissociation Constants (pKa)

This method allows for the precise determination of the acid dissociation constants of **Dithiodiglycolic acid**.[10]

Materials and Equipment:

Dithiodiglycolic acid (high purity)



- Standardized potassium hydroxide (KOH) or sodium hydroxide (NaOH) solution (carbonatefree)
- Potassium nitrate (KNO₃) for ionic strength adjustment
- Deionized water
- Digital pH meter with a combined glass-calomel electrode
- · Thermostated titration cell
- Burette
- Magnetic stirrer

Procedure:

- Prepare a standard solution of **Dithiodiglycolic acid** of known concentration in deionized water.
- In the thermostated titration cell, place a known volume of the **Dithiodiglycolic acid** solution and adjust the ionic strength by adding a calculated amount of KNO₃.
- Titrate the solution with the standardized alkali solution, recording the pH after each addition of the titrant.[10] Allow the pH to stabilize before each reading.
- Continue the titration until two equivalence points are passed.
- The pKa values can be determined from the titration curve. The pH at the half-equivalence points provides an estimate of the pKa values. For more accurate results, methods such as the Albert-Serjeant method or the Irving-Rosotti method can be applied to the titration data.
 [10] These methods involve plotting derived functions of the experimental data to obtain the precise pKa values.[10]

Biological Relevance and Signaling Pathways

Dithiodiglycolic acid and its derivatives are of interest in drug development due to their redox activity. A key target is the thioredoxin system, which plays a crucial role in maintaining the



cellular redox balance and is often upregulated in cancer cells.

Thioredoxin Reductase Inhibition

Derivatives of **Dithiodiglycolic acid** have been designed and synthesized as potential inhibitors of thioredoxin reductase 1 (TrxR1).[15] TrxR1 is a central enzyme in the thioredoxin system, which is involved in antioxidant defense, cell proliferation, and apoptosis. By inhibiting TrxR1, these compounds can disrupt the redox homeostasis of cancer cells, leading to increased oxidative stress and cell death, making TrxR1 an attractive target for cancer therapy. [15]

The logical workflow for the development of **Dithiodiglycolic acid** derivatives as TrxR1 inhibitors is depicted below.



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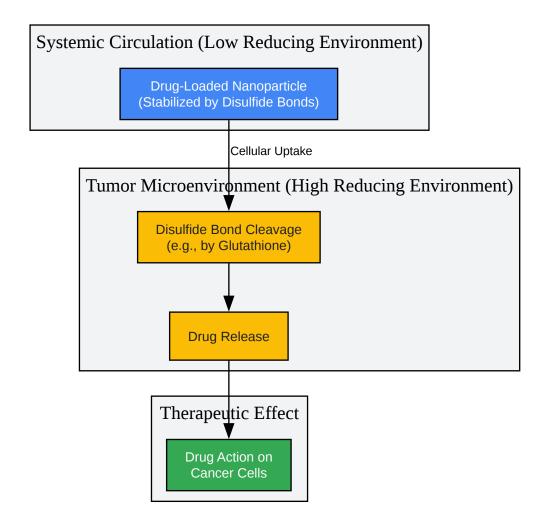
Figure 1. Workflow for the development of **Dithiodiglycolic acid**-based TrxR1 inhibitors.

Redox-Responsive Drug Delivery

The disulfide bond in **Dithiodiglycolic acid** can be cleaved under the reducing conditions found inside cells, particularly in the tumor microenvironment. This property is exploited in the design of redox-sensitive drug delivery systems. For example, nanoscale coordination polymers incorporating **Dithiodiglycolic acid** can be used to encapsulate anticancer drugs. These nanoparticles are stable in the bloodstream but release their therapeutic payload upon entering cancer cells, where the higher concentration of reducing agents like glutathione cleaves the disulfide bonds, leading to the disassembly of the nanocarrier.

The mechanism of a redox-responsive drug delivery system is illustrated in the following diagram.





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Figure 2. Mechanism of a redox-responsive drug delivery system using Dithiodiglycolic acid.

Conclusion

Dithiodiglycolic acid possesses a unique combination of physicochemical properties that make it a valuable compound for researchers in chemistry, biology, and medicine. Its redoxactive disulfide bond is central to its utility in the development of targeted cancer therapies and advanced drug delivery systems. The data and protocols presented in this guide offer a solid foundation for professionals working with or considering the use of **Dithiodiglycolic acid** in their research endeavors.



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